

Laboratory handling and storage procedures for 2-isopropylnaphthalene

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Compound of Interest

Compound Name: 2-Isopropylnaphthalene

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Application Notes and Protocols for 2-Isopropylnaphthalene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **2-isopropylnaphthalene** in a laboratory setting. The information is intended to guide researchers, scientists, and drug development professionals in minimizing risks and ensuring the integrity of their experiments.

Introduction

2-IsopropyInaphthalene is an alkylated aromatic hydrocarbon. It serves as a crucial intermediate in the synthesis of various organic compounds.[1] In the pharmaceutical and chemical industries, it is often utilized as a starting material or intermediate in the production of more complex molecules, such as 2,6-diisopropyInaphthalene, a precursor for high-performance polymers.[2][3] Its chemical structure also makes it a subject of interest in toxicological and metabolic studies.

Quantitative Data

A summary of the key physical, chemical, and toxicological properties of **2-isopropylnaphthalene** is presented in the tables below for easy reference and comparison.



Table 1: Physical and Chemical Properties of 2-Isopropylnaphthalene

Property	Value	Source(s)
Molecular Formula	C13H14	[4][5]
Molecular Weight	170.25 g/mol	[4]
Appearance	Colorless to yellowish-brown liquid/oil	[3][5][6]
Odor	Faint sweet odor	[3][4]
Melting Point	14 - 14.5 °C	[3][6]
Boiling Point	268 - 268.2 °C	[3][6]
Flash Point	122 °C (closed cup)	[3][6]
Density	0.975 - 0.98 g/cm3 at 20 °C	[3][4][6]
Vapor Pressure	0.00518 - 0.0129 mmHg at 25 °C	[3][4]
Solubility	Insoluble in water. Soluble in chloroform and ethyl acetate.	[1][4][5]
Autoignition Temperature	475 °C	[3][4]

Table 2: Toxicological Data for 2-Isopropylnaphthalene



Endpoint	Value	Species	Source(s)
LD50 (Oral)	5300 mg/kg	Mouse	[2]
GHS Hazard Statements	May cause an allergic skin reaction (H317), Causes serious eye irritation (H319), Very toxic to aquatic life (H400), Very toxic to aquatic life with long lasting effects (H410).	Not Applicable	[3]
Carcinogenic, Mutagenic, Teratogenic Effects	Not available	Not Applicable	[2]

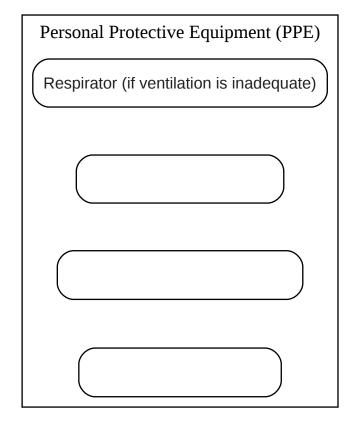
Laboratory Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **2-isopropylnaphthalene** to protect personnel and the environment.

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE is provided below.





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Caption: Required Personal Protective Equipment (PPE).

Safe Handling Procedures

- Ventilation: Always handle 2-isopropylnaphthalene in a well-ventilated area, preferably within a chemical fume hood.[4][6][7]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[2][6][7] In case of accidental contact, follow the first aid measures outlined in Table 3.
- Aerosol and Dust Prevention: Avoid the formation of aerosols or dust.[7]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[6]
 [7] Use non-sparking tools.[4][7]
- Hygiene: Wash hands thoroughly after handling.[4][7] Contaminated work clothing should not be allowed out of the workplace.[4][7]

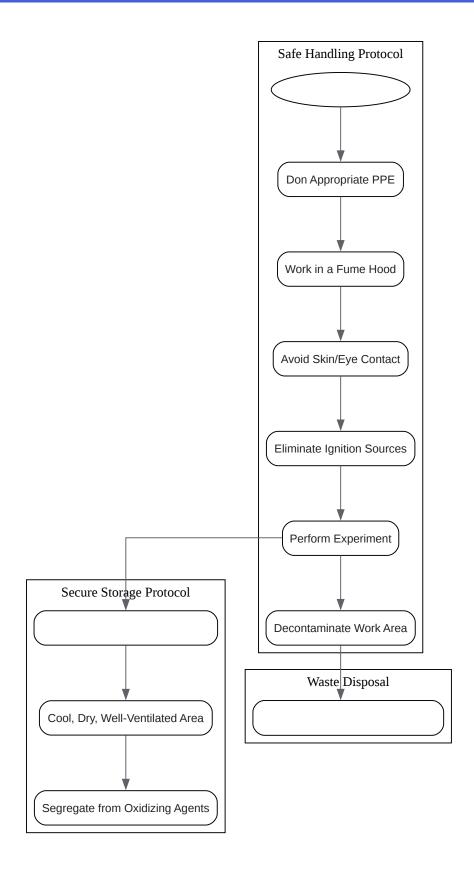


Storage Procedures

- Container: Store in a tightly closed, original container.[4][6][7]
- Location: Keep in a dry, cool, and well-ventilated place.[4][6][7]
- Incompatibilities: Store away from strong oxidizing agents.[2][6]
- Labeling: Ensure containers are clearly labeled with the chemical name and associated hazards.

A workflow for the safe handling and storage of **2-isopropylnaphthalene** is depicted below.





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Caption: Workflow for Safe Handling and Storage.



First Aid Measures

Table 3: First Aid Procedures for **2-Isopropylnaphthalene** Exposure

Exposure Route	First Aid Measures	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[2][6][7]
Skin Contact	Remove contaminated clothing. Gently and thoroughly wash the contaminated skin with running water and non-abrasive soap. Seek medical attention if irritation develops.	[2][6][7]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek medical attention.	[2][6][7]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2][6][7]

Experimental Protocols: Application as a Chemical Intermediate

2-Isopropylnaphthalene is a valuable intermediate, particularly in the synthesis of 2,6-diisopropylnaphthalene, a monomer for advanced polymers.[2] It is also a precursor for the



production of beta-naphthol.[8] The following provides a general overview of its use in alkylation reactions.

General Protocol for Further Alkylation (e.g., to Diisopropylnaphthalene)

This protocol is a generalized procedure based on literature for the alkylation of naphthalene, which can be adapted for the further alkylation of **2-isopropylnaphthalene**.

Materials:

- 2-Isopropylnaphthalene
- Alkylating agent (e.g., isopropyl alcohol, propene)[3][9]
- Catalyst (e.g., H-mordenite, zeolites)[3][9]
- Solvent (e.g., cyclohexane, decalin)[9]
- Stirred autoclave reactor[9]
- Standard laboratory glassware and purification apparatus (e.g., distillation, crystallization)

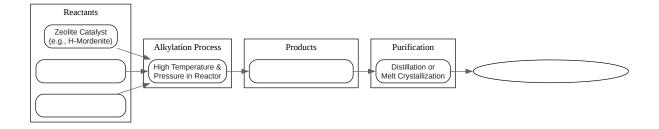
Procedure:

- Catalyst Activation: The catalyst (e.g., H-mordenite) is activated by calcination at a high temperature (e.g., 550-773 K) for several hours in a flow of dry air.[9]
- Reaction Setup: In a stirred autoclave reactor, charge the 2-isopropylnaphthalene, solvent, and an internal standard (e.g., undecane).[9]
- Catalyst Addition: Add the freshly calcined catalyst to the reactor.
- Reaction Conditions: Seal the reactor, and purge with an inert gas (e.g., nitrogen). Heat the
 mixture to the desired reaction temperature (e.g., 150-250 °C) and pressurize to the required
 pressure (e.g., 1.0-2.0 MPa).[4][9]



- Alkylation: Introduce the alkylating agent (e.g., propene or isopropyl alcohol) and maintain the reaction under stirring for the specified duration (e.g., several hours).
- Work-up and Analysis: After the reaction is complete, cool the reactor to room temperature and depressurize. Filter the catalyst from the reaction mixture. The product mixture can then be analyzed by gas chromatography (GC) to determine the conversion and selectivity.
- Purification: The desired product (e.g., 2,6-diisopropylnaphthalene) can be purified from the reaction mixture by techniques such as distillation or melt crystallization.

A logical diagram for the synthesis of 2,6-diisopropylnaphthalene from **2-isopropylnaphthalene** is presented below.



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Caption: Synthesis of 2,6-Diisopropylnaphthalene.

Disposal

All waste materials containing **2-isopropylnaphthalene** must be disposed of in accordance with federal, state, and local environmental regulations.[2] Collect waste in suitable, labeled containers and arrange for disposal by a licensed professional waste disposal service. Do not dispose of down the drain or into the environment.[4]



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